

# Application Notes and Protocols: GSK2945 Hydrochloride for Gene Expression Analysis

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## Compound of Interest

Compound Name: GSK2945 hydrochloride

Cat. No.: B10819742

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## Introduction

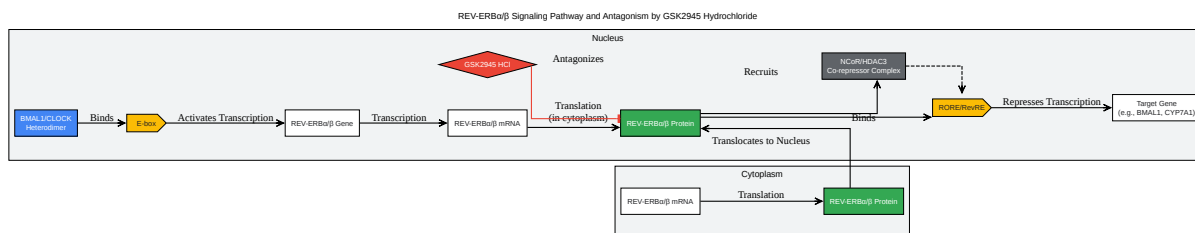
**GSK2945 hydrochloride** is a potent and specific antagonist of the nuclear receptors REV-ERB $\alpha$  (NR1D1) and REV-ERB $\beta$  (NR1D2).[1] These receptors are key components of the core circadian clock machinery and play a crucial role in regulating gene expression networks involved in metabolism, inflammation, and cellular homeostasis.[2] As a transcriptional repressor, REV-ERB $\alpha/\beta$ 's activity is modulated by heme. **GSK2945 hydrochloride**, a tertiary amine, offers a valuable tool for investigating the physiological and pathological roles of REV-ERB $\alpha/\beta$  by inhibiting their repressive functions. This document provides detailed protocols and application notes for the use of **GSK2945 hydrochloride** in gene expression analysis.

## Mechanism of Action

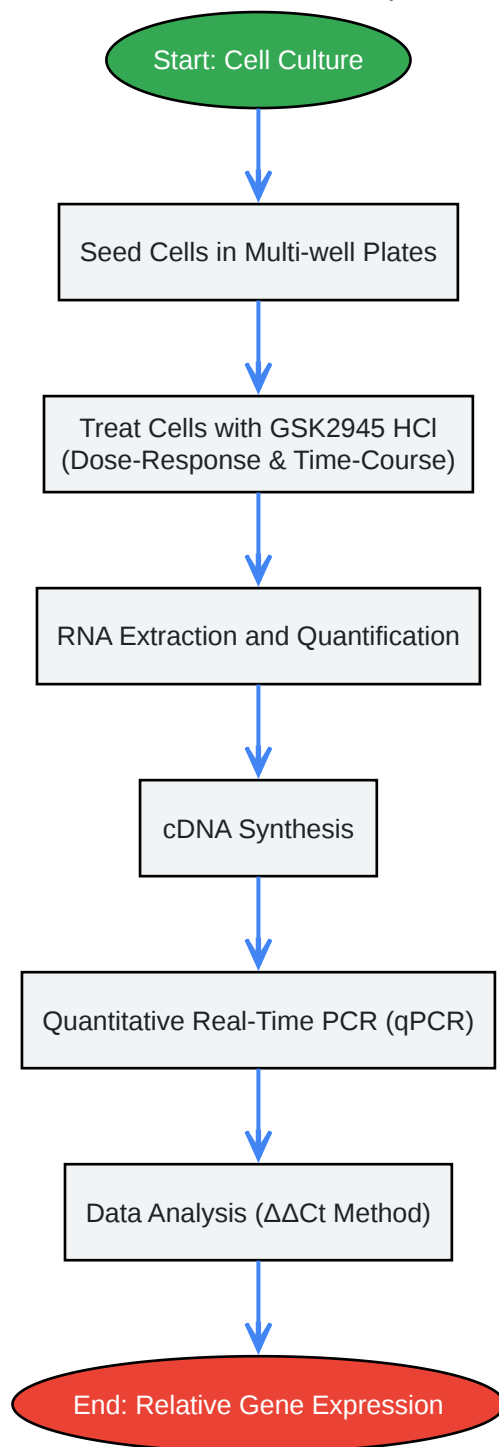
**GSK2945 hydrochloride** functions by antagonizing the transcriptional repression mediated by REV-ERB $\alpha$  and REV-ERB $\beta$ . In their active state, REV-ERB $\alpha/\beta$  bind to specific DNA sequences known as REV-ERB response elements (RevREs) or ROR response elements (ROREs) in the promoter regions of their target genes.[3] This binding recruits co-repressor complexes, such as NCoR/HDAC3, leading to the suppression of gene transcription. **GSK2945 hydrochloride**

disrupts the interaction between REV-ERB $\alpha/\beta$  and their co-repressors, thereby de-repressing the transcription of target genes. Key target genes that are upregulated upon treatment with a REV-ERB $\alpha$  antagonist include BMAL1 (a core clock activator) and genes involved in cholesterol metabolism such as CYP7A1.[1]

## Signaling Pathway



## Experimental Workflow for Gene Expression Analysis



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## References

- [1. REV-ERB  \$\alpha\$  Regulates CYP7A1 Through Repression of Liver Receptor Homolog-1 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Targeting REV-ERB \$\alpha\$  for therapeutic purposes: promises and challenges \[thno.org\]](#)
- [3. The Nuclear Receptor and Clock Repressor Rev-erb \$\alpha\$  Suppresses Myogenesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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